

Personal protective equipment for handling 3-Bromo-2,4-difluorobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2,4-difluorobenzoic acid

Cat. No.: B1279182

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Essential Safety and Handling Guide for 3-Bromo-2,4-difluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Bromo-2,4-difluorobenzoic acid**. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risk.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-2,4-difluorobenzoic acid is a chemical that requires careful handling due to its potential hazards. While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds like 3-Bromo-4-fluorobenzoic acid and 3-Bromobenzoic acid indicate that it should be treated as a substance that can cause skin, eye, and respiratory irritation.[1] Exposure to the dust of corrosive solids can lead to severe internal and external injuries.[2]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrF ₂ O ₂	[3]
Melting Point	138-140 °C	[4][5]
Hazard Classifications	Skin Irritant, Eye Irritant, Respiratory Irritant	[5]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	To protect against splashes and dust particles.[6][7][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact.[2]
Body Protection	Laboratory coat, chemical-resistant apron	To protect skin and clothing from spills.[2][6][8]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask)	To prevent inhalation of dust, especially when handling the powder outside of a fume hood.[2]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **3-Bromo-2,4-difluorobenzoic acid** in a laboratory setting.

Experimental Workflow Diagram

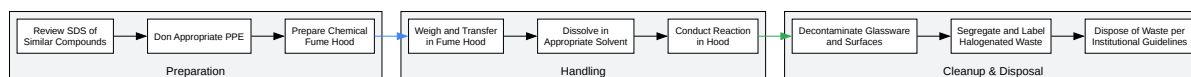


Figure 1. Workflow for Handling 3-Bromo-2,4-difluorobenzoic Acid

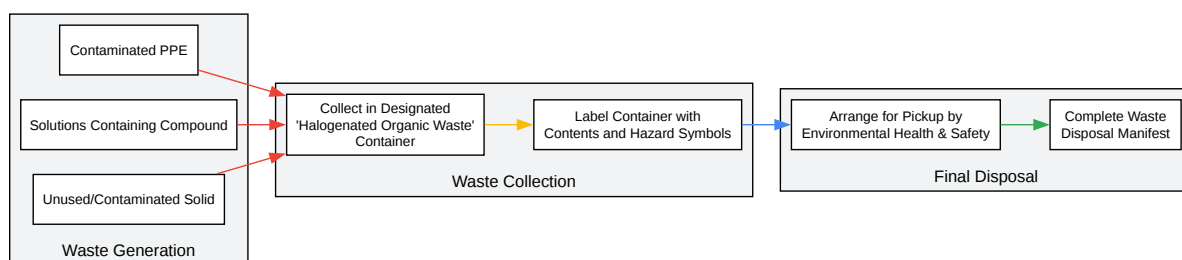


Figure 2. Disposal Workflow for Halogenated Waste

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